

4-Methyl-3-sulfamoylbenzoic Acid: A Technical Review

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Compound of Interest

Compound Name: 4-Methyl-3-sulfamoylbenzoic acid

Cat. No.: B1361579

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Introduction

4-Methyl-3-sulfamoylbenzoic acid, with the CAS number 20532-05-2, is a sulfonamide derivative of benzoic acid. While extensive, specific research on this particular molecule is limited in publicly accessible literature, its structural class—sulfamoylbenzoic acids—is of significant interest in medicinal chemistry. Compounds in this family are recognized for a variety of biological activities and are key intermediates in the synthesis of various pharmaceuticals. This technical guide provides a comprehensive overview of the known properties of **4-Methyl-3-sulfamoylbenzoic acid**, supplemented with data and protocols from closely related analogs to offer a predictive and practical resource for researchers.

Physicochemical Properties

The fundamental physicochemical properties of **4-Methyl-3-sulfamoylbenzoic acid** have been reported, primarily by chemical suppliers. These quantitative data are summarized in the table below for clear reference.

Property	Value	Source
Molecular Formula	C8H9NO4S	[1][2]
Molecular Weight	215.23 g/mol	[1][2]
Melting Point	267-269 °C	[1]
Boiling Point (Predicted)	487.0 ± 55.0 °C	[1][3]
Density (Predicted)	1.462 ± 0.06 g/cm ³	[1][3]
pKa (Predicted)	3.84 ± 0.10	[1][3]
Appearance	White to off-white solid	[3]

Synthesis and Experimental Protocols

While a specific, detailed protocol for the synthesis of **4-Methyl-3-sulfamoylbenzoic acid** is not readily available in peer-reviewed literature, a standard synthetic route for sulfamoylbenzoic acids can be reliably inferred from the synthesis of analogous compounds. The most common approach involves a two-step process starting from the corresponding substituted benzoic acid.

Proposed Synthesis of 4-Methyl-3-sulfamoylbenzoic Acid

The synthesis would logically proceed via the chlorosulfonation of 4-methylbenzoic acid, followed by amination of the resulting sulfonyl chloride.

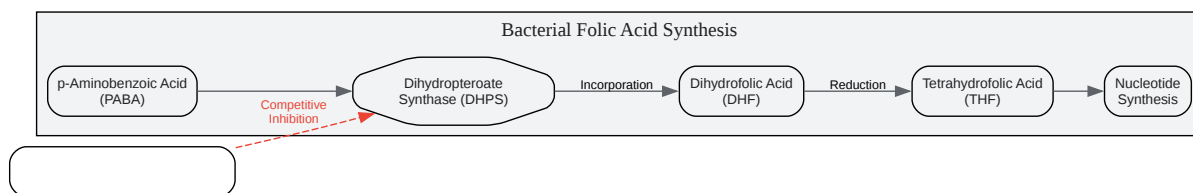
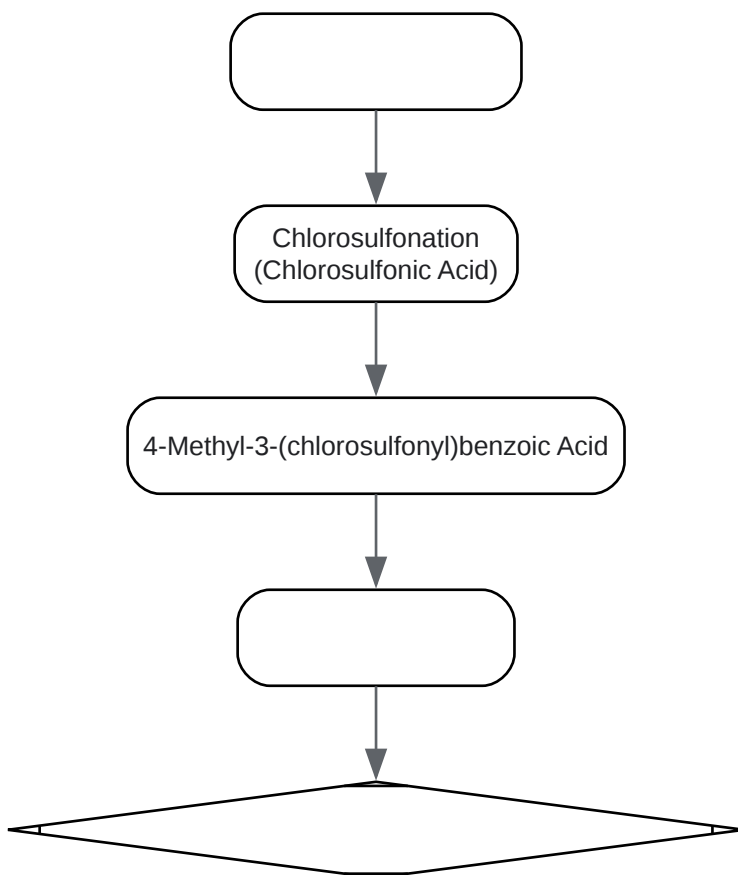
Step 1: Chlorosulfonation of 4-Methylbenzoic Acid

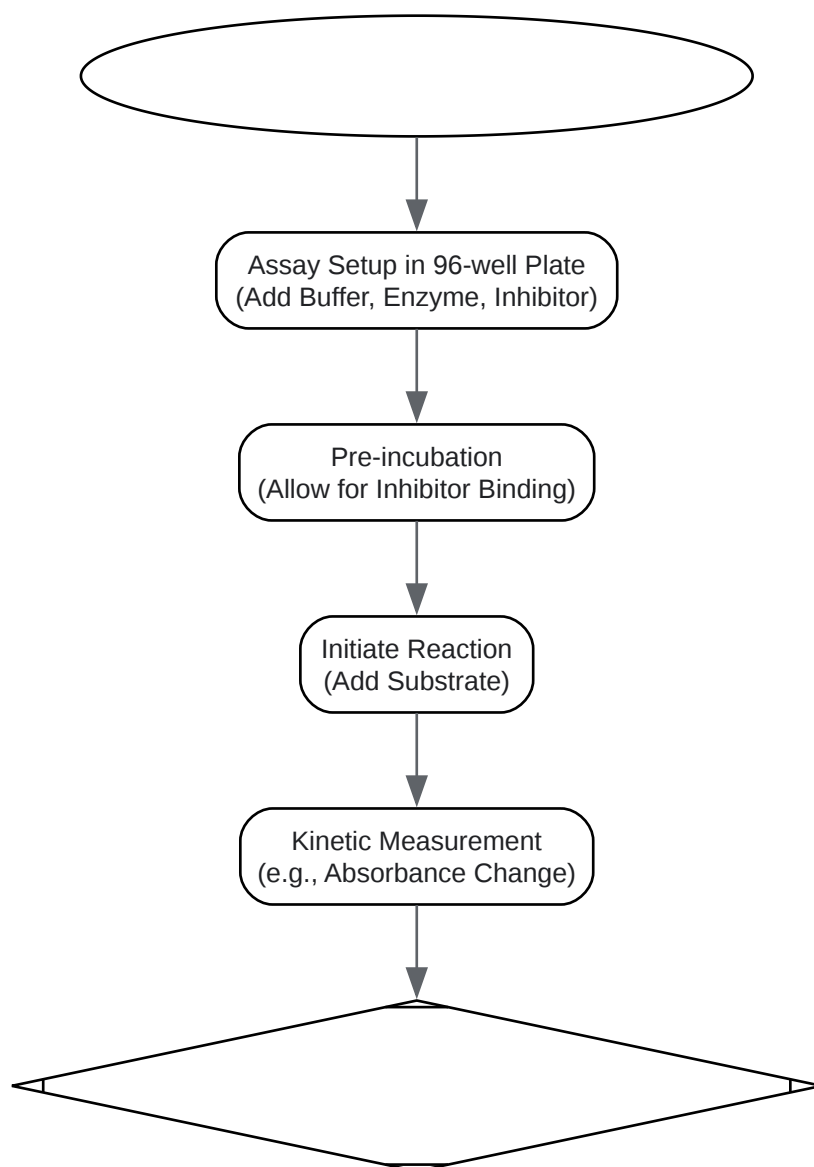
- In a fume hood, equip a round-bottom flask with a magnetic stirrer and a dropping funnel.
- To the flask, add 4-methylbenzoic acid.
- Cool the flask in an ice bath.
- Slowly add an excess of chlorosulfonic acid dropwise to the cooled and stirred 4-methylbenzoic acid. The reaction is exothermic and should be controlled to prevent excessive temperature increase.

- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and then heat gently (e.g., to 50-60 °C) for several hours to ensure complete reaction.
- Carefully pour the reaction mixture onto crushed ice to quench the reaction and precipitate the product, 4-methyl-3-(chlorosulfonyl)benzoic acid.
- Collect the precipitate by vacuum filtration and wash thoroughly with cold water to remove residual acids.
- Dry the product under vacuum.

Step 2: Amination of 4-Methyl-3-(chlorosulfonyl)benzoic Acid

- Suspend the dried 4-methyl-3-(chlorosulfonyl)benzoic acid in an excess of concentrated aqueous ammonia.
- Stir the mixture vigorously at room temperature or with gentle warming for several hours.
- Monitor the reaction by a suitable method (e.g., TLC) until the starting material is consumed.
- Acidify the reaction mixture with a mineral acid (e.g., HCl) to a pH of approximately 2-3 to precipitate the final product, **4-Methyl-3-sulfamoylbenzoic acid**.
- Collect the white to off-white solid by vacuum filtration.
- Wash the product with cold water.
- Recrystallize the crude product from a suitable solvent (e.g., an ethanol/water mixture) to obtain the purified **4-Methyl-3-sulfamoylbenzoic acid**.
- Dry the purified product under vacuum.





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